

2,5-Diethoxy-4-morpholinoaniline CAS number and molecular structure

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Compound of Interest

Compound Name: 2,5-Diethoxy-4-morpholinoaniline

Cat. No.: B1203071

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Technical Guide: 2,5-Diethoxy-4-morpholinoaniline

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a summary of the available information on **2,5-Diethoxy-4-morpholinoaniline**, a substituted aniline derivative. This document compiles its chemical identity, physicochemical properties, and molecular structure. It is intended to serve as a foundational resource for researchers and professionals in the fields of chemistry and drug development.

Chemical Identification and Properties

2,5-Diethoxy-4-morpholinoaniline is classified as a substituted aromatic amine. Its core structure consists of an aniline ring substituted with two ethoxy groups and a morpholine moiety.

Table 1: Chemical and Physical Properties of **2,5-Diethoxy-4-morpholinoaniline**

Property	Value	Reference(s)
CAS Number	51963-82-7	[1] [2]
Molecular Formula	C ₁₄ H ₂₂ N ₂ O ₃	[1] [2]
Molecular Weight	266.34 g/mol	[1]
IUPAC Name	2,5-diethoxy-4-morpholin-4-yl-aniline	[2]
Synonyms	Benzenamine, 2,5-diethoxy-4-(4-morpholiny)-; 2,5-Diethoxy-4-(4-morpholiny)benzenamine; 2,5-Diethoxy-4-morpholin-4-ylphenylamine; NSC 151969	[1] [2]
Appearance	Light-gray to beige crystalline powder	[1]
Melting Point	83-86 °C	[1]
Boiling Point	466 °C	[1]
Density	1.128 g/cm ³	[1]
Flash Point	235.6 °C	[1]
Refractive Index	1.547	[1]
Polar Surface Area (PSA)	56.95 Å ²	[1]
LogP (XLogP3)	2.55	[1]

Molecular Structure

The molecular structure of **2,5-Diethoxy-4-morpholinoaniline** is characterized by a central benzene ring. An amino group at position 1 defines it as an aniline. Two ethoxy groups are located at positions 2 and 5, and a morpholine ring is attached at position 4.

Caption: Molecular Structure of **2,5-Diethoxy-4-morpholinoaniline**.

Experimental Protocols

A comprehensive search of scientific literature and patent databases did not yield specific, detailed experimental protocols for the synthesis of **2,5-Diethoxy-4-morpholinoaniline**. While general methods for the synthesis of morpholine and aniline derivatives are known, protocols tailored to this specific molecule are not publicly available at this time. Such syntheses often involve nucleophilic aromatic substitution reactions followed by reduction of a nitro group, but specific reagents, reaction conditions, and purification methods for this compound have not been described in the reviewed literature.

Biological Activity and Signaling Pathways

There is currently no available information in peer-reviewed scientific literature or public databases regarding the biological activity, pharmacological properties, or mechanism of action of **2,5-Diethoxy-4-morpholinoaniline**. Studies on structurally related compounds, such as other dimethoxyaniline or morpholine derivatives, have explored a range of biological effects, including potential anticancer and central nervous system activities. However, these findings cannot be directly extrapolated to **2,5-Diethoxy-4-morpholinoaniline** without specific experimental data. Consequently, no signaling pathways or experimental workflows involving this compound can be depicted.

Conclusion

2,5-Diethoxy-4-morpholinoaniline is a well-characterized chemical entity with defined physicochemical properties. However, there is a significant lack of publicly available information regarding its synthesis, biological activity, and potential applications in research and drug development. Further investigation is required to elucidate its pharmacological profile and potential therapeutic relevance. This guide serves as a summary of the currently accessible data and highlights the need for future research into this compound.

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References

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